

Potential Compounds Associated with "AMG-222"

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Compound of Interest

Compound Name: *Amg-222*

Cat. No.: *B1667032*

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Initial research has identified several distinct therapeutic agents that could be misidentified as or related to "**AMG-222**":

- BLU-222: A potent and highly selective cyclin-dependent kinase 2 (CDK2) inhibitor.[1] This investigational drug is being developed for the treatment of cancers with CCNE1 aberrations, such as certain types of ovarian and endometrial tumors.[1]
- TRPH-222: A novel antibody-drug conjugate (ADC) that targets CD22.[2] This compound is under investigation for the treatment of relapsed/refractory B-cell lymphomas.[2]
- AMG 232: An MDM2 inhibitor that has been studied in patients with advanced P53 wild-type solid tumors or multiple myeloma.[3]
- MS-222 (Tricaine Methanesulfonate): A commonly used anesthetic in fish and amphibians.[4] [5][6][7] While the name bears some resemblance, its biological activity is entirely different from the other oncology-focused compounds.

Clarification Required for In-Depth Analysis

Given the lack of a definitive public record for a compound specifically and uniquely named "**AMG-222**," providing a detailed technical guide on its biological activity and pathways is not feasible without further clarification. The mechanism of action, signaling pathways, experimental protocols, and quantitative data are highly specific to each individual compound.

To proceed with a comprehensive report that meets the detailed requirements of the request—including data tables, experimental methodologies, and pathway diagrams—it is essential to first identify the precise molecule of interest. Researchers and professionals seeking information on one of the compounds listed above should use their specific names (e.g., BLU-222, TRPH-222) to obtain accurate and actionable data.

Without this clarification, any attempt to generate a technical guide would be speculative and risk conflating the distinct biological activities and therapeutic applications of these different investigational drugs. We recommend verifying the specific compound name and resubmitting the query to ensure the generation of a relevant and accurate technical whitepaper.

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References

- 1. Profiling the Activity of the Potent and Highly Selective CDK2 Inhibitor BLU-222 Reveals Determinants of Response in CCNE1-Aberrant Ovarian and Endometrial Tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Results of a Dose Escalation Phase 1 Clinical Trial of TRPH-222 [catalent.com]
- 3. Phase 1 study of the MDM2 inhibitor AMG 232 in patients with advanced P53 wild-type solid tumors or multiple myeloma - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Efficacy of Tricaine Methanesulfonate (MS-222) as an Anesthetic Agent for Blocking Sensory-Motor Responses in *Xenopus laevis* Tadpoles - PMC [pmc.ncbi.nlm.nih.gov]
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